

An In-depth Technical Guide to the Solubility and Stability of 2-Methoxythiophene

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Compound of Interest

Compound Name: 2-Methoxythiophene

CAS No.: 130410-20-7

Cat. No.: B143748

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **2-Methoxythiophene**, a versatile heterocyclic compound with applications in organic electronics, synthetic chemistry, and material science.^[1] This document consolidates key physical and chemical properties, outlines experimental protocols for solubility and stability assessment, and presents logical workflows for these evaluations.

Core Physical and Chemical Properties

2-Methoxythiophene is a colorless to light yellow, flammable liquid.^{[1][2][3]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-Methoxythiophene**

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₆ OS	[1][3]
Molecular Weight	114.17 g/mol	[3][4]
CAS Number	16839-97-7	[2][3]
Appearance	Colorless to pale yellow clear liquid	[1][2][5]
Boiling Point	151-152 °C at 762 mmHg	[2][6][7]
Density	1.133 - 1.141 g/mL at 20-25 °C	[2][5][6]
Refractive Index	1.526 - 1.529 at 20 °C	[2][5][6]
Flash Point	43 °C (110 °F) - closed cup	[5][7]
LogP (Octanol/Water)	2.130	[7]

Solubility Profile

The solubility of a compound is a critical parameter in drug development and material science, influencing bioavailability, formulation, and reaction kinetics. **2-Methoxythiophene** is generally soluble in organic solvents and has limited solubility in water.

Table 2: Solubility Data for **2-Methoxythiophene**

Solvent	Solubility	Notes	Reference(s)
Water	1597 mg/L at 25 °C	Estimated value	[5]
Alcohol	Soluble	[5]	
Chloroform	Soluble	[8]	
Methanol	Slightly Soluble	[8]	

The shake-flask method is a standard technique for determining the solubility of a compound in a specific solvent.

Objective: To determine the saturation solubility of **2-Methoxythiophene** in a given solvent system.

Materials:

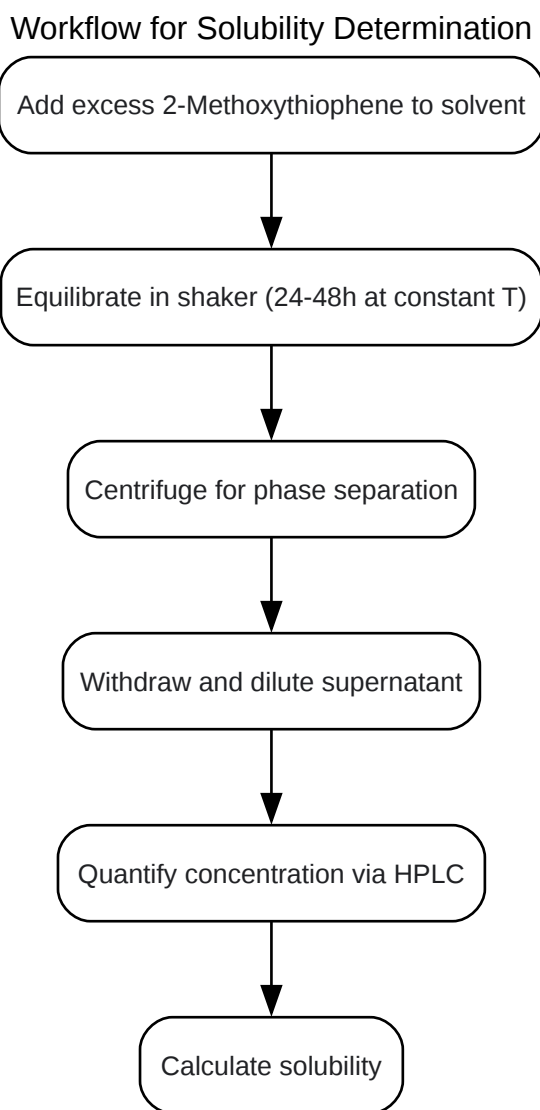
- **2-Methoxythiophene** ($\geq 98\%$ purity)[1]
- Solvent of interest (e.g., water, phosphate buffer, ethanol)
- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker/incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)
- Volumetric flasks and pipettes

Methodology:

- Preparation of Supersaturated Solution: Add an excess amount of **2-Methoxythiophene** to a known volume of the solvent in a sealed vial.
- Equilibration: Place the vials in a thermostatically controlled shaker set at a constant temperature (e.g., 25 °C or 37 °C). Shake the vials for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vials to stand to let undissolved solute settle. Centrifuge the samples to further separate the solid and liquid phases.
- Sample Preparation: Carefully withdraw an aliquot of the clear supernatant. Dilute the aliquot with a suitable mobile phase to a concentration within the calibration range of the analytical method.

- Quantification: Analyze the diluted sample using a validated HPLC method to determine the concentration of **2-Methoxythiophene**.
- Data Analysis: Calculate the solubility from the measured concentration and the dilution factor. The experiment should be performed in triplicate to ensure reproducibility.

Below is a graphical representation of the experimental workflow for solubility determination.



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Caption: Workflow for determining the solubility of **2-Methoxythiophene**.

Stability Profile

Understanding the chemical stability of **2-Methoxythiophene** is essential for determining its shelf-life, storage conditions, and potential degradation pathways.

Storage Recommendations:

- Store in a dark place.[\[7\]](#)[\[8\]](#)
- Keep the container tightly sealed in a dry environment.[\[7\]](#)[\[8\]](#)
- Recommended storage temperatures are room temperature or 2-8 °C.[\[1\]](#)[\[8\]](#)

Potential Instabilities:

- **Acidic Conditions:** As a heterocyclic methyl enol ether, **2-Methoxythiophene** may be susceptible to hydrolysis under acidic conditions. The kinetics of hydronium-ion catalyzed hydrolysis have been reported, indicating potential degradation in the presence of strong acids. A related compound, 2-thiophenemethanol, undergoes acid-catalyzed polycondensation.[\[9\]](#)
- **Basic Conditions:** While the thiophene ring is generally stable, the methoxy group could be reactive under harsh basic conditions. For the related 2-thiophenemethanol, deprotonation and oxidation can occur in the presence of a base.[\[9\]](#)
- **Oxidative Conditions:** Etheral compounds can be prone to autoxidation. While specific data for **2-Methoxythiophene** is limited, this is a potential degradation pathway to consider.

Forced degradation studies are used to identify potential degradation products and pathways, which helps in developing stability-indicating analytical methods.

Objective: To investigate the stability of **2-Methoxythiophene** under various stress conditions (acidic, basic, oxidative, thermal, and photolytic).

Materials:

- **2-Methoxythiophene** solution of known concentration

- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Temperature-controlled oven
- Photostability chamber
- HPLC or GC-MS system for analysis

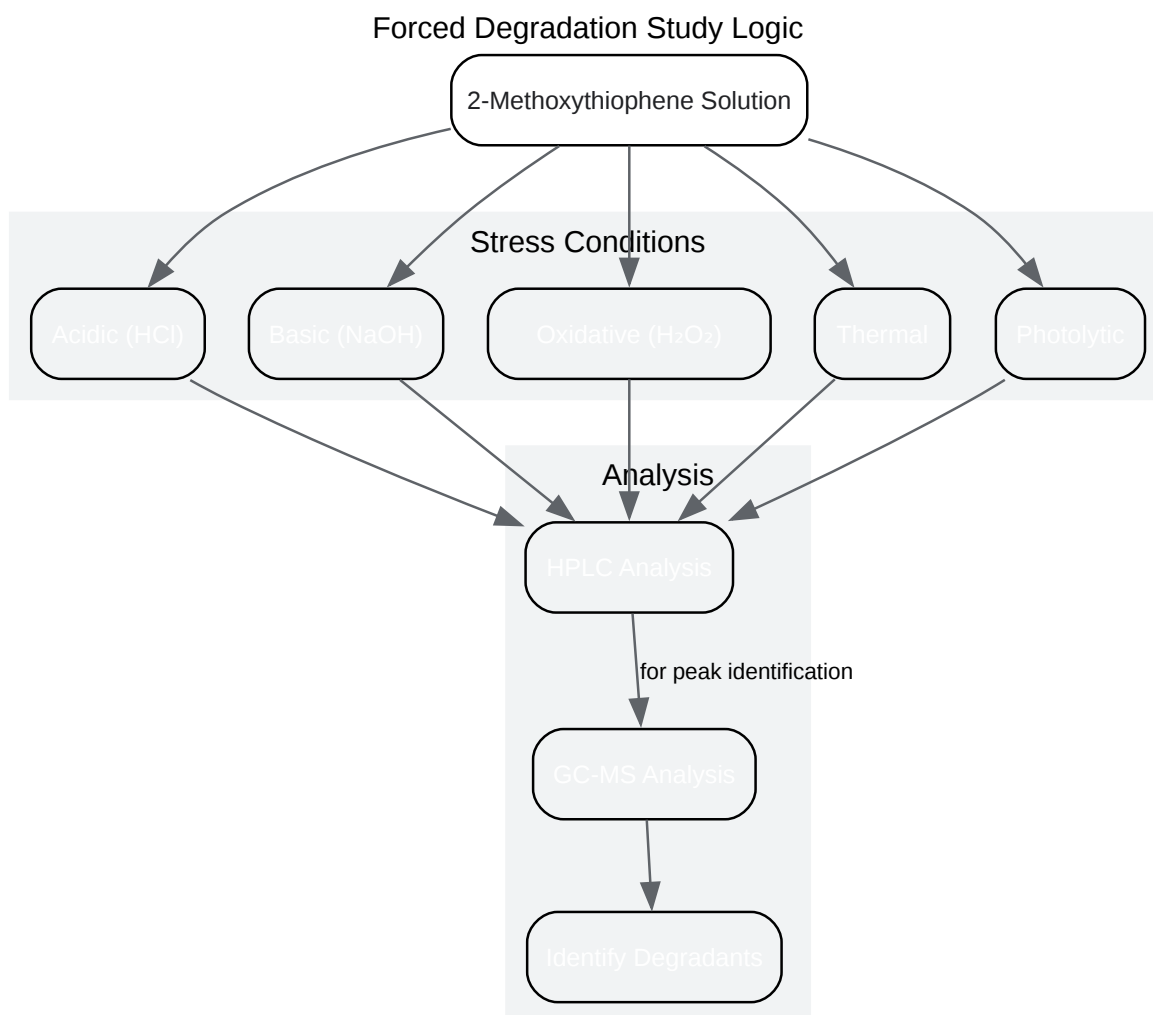
Methodology:

- Acidic Degradation: Mix the **2-Methoxythiophene** solution with an equal volume of an appropriate concentration of HCl (e.g., 0.1 M or 1 M). Heat the mixture if necessary (e.g., 60 °C) for a defined period. At specified time points, withdraw samples, neutralize them, and dilute for analysis.
- Basic Degradation: Mix the **2-Methoxythiophene** solution with an equal volume of an appropriate concentration of NaOH (e.g., 0.1 M or 1 M). Follow the same heating and sampling procedure as for acidic degradation.
- Oxidative Degradation: Treat the **2-Methoxythiophene** solution with a solution of hydrogen peroxide (e.g., 3%). Store the mixture at room temperature or elevated temperature and sample at various time points.
- Thermal Degradation: Expose a solid or liquid sample of **2-Methoxythiophene** to elevated temperatures (e.g., 60-80 °C) in a temperature-controlled oven. Analyze the sample at different time intervals.
- Photolytic Degradation: Expose the **2-Methoxythiophene** solution to light of a specified wavelength and intensity in a photostability chamber. A control sample should be kept in the dark under the same temperature conditions.

Analysis: All samples should be analyzed by a stability-indicating method, such as HPLC or GC-MS, to separate and quantify the parent compound and any degradation products. Mass

spectrometry can be used to identify the structure of the degradation products.

The logical relationship for conducting a forced degradation study is depicted below.



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Caption: Logical flow of a forced degradation study for **2-Methoxythiophene**.

Analytical Methods for Stability Testing

A range of analytical techniques are crucial for robust stability testing.[10]

- High-Performance Liquid Chromatography (HPLC): This is the most common technique for quantifying the parent compound and its degradation products due to its high sensitivity and resolving power. A reverse-phase C18 column with a UV detector is a typical starting point.
- Gas Chromatography-Mass Spectrometry (GC-MS): Useful for volatile compounds and for identifying unknown degradation products based on their mass spectra.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed structural information for the definitive identification of degradation products.[10]
- Fourier-Transform Infrared (FTIR) Spectroscopy: Can detect changes in functional groups, indicating chemical transformations during degradation.[10]

The selection and validation of these analytical methods should be conducted in line with established guidelines to ensure the reliability of the stability data.[11]

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